

# N-Hydroxymethyl Succinimide: A Versatile Precursor in Organic Synthesis

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## Compound of Interest

Compound Name: *N-Hydroxymethyl succinimide*

Cat. No.: *B1213305*

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**N-Hydroxymethyl succinimide** is a stable, crystalline organic compound that serves as a valuable precursor and reagent in a variety of organic transformations. Its unique structure, incorporating a reactive hydroxymethyl group attached to a succinimide ring, allows it to function as a convenient source of formaldehyde and as a building block for the introduction of the succinimide moiety. This guide provides a comprehensive overview of its synthesis, chemical properties, and applications, with a focus on experimental details and quantitative data to support its use in research and development.

## Core Properties and Data

**N-Hydroxymethyl succinimide** is a white to off-white solid with good stability under standard laboratory conditions.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

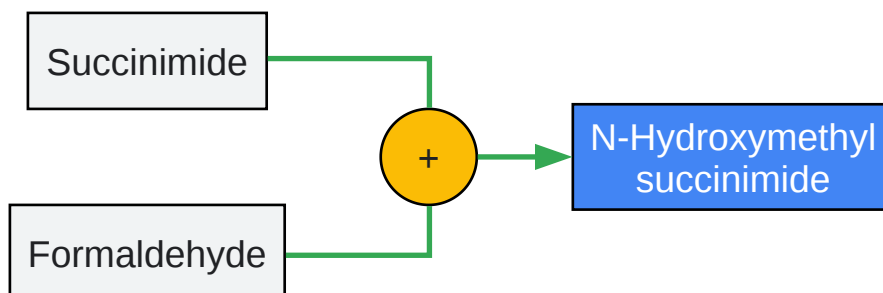
Property	Value	Reference
Chemical Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
Molecular Weight	129.11 g/mol	[1]
CAS Number	5146-68-9	[1]
Melting Point	Not available	
Solubility	Soluble in polar solvents like water and alcohols	[1]
Appearance	White to off-white crystalline solid	[1]

## Spectroscopic Data:

Technique	Key Peaks/Shifts
<sup>1</sup> H NMR	Data not available in the searched literature.
<sup>13</sup> C NMR	Data not available in the searched literature.
FTIR (cm <sup>-1</sup> )	Specific peak data not available in the searched literature.
Mass Spectrometry	Data not available in the searched literature.

## Synthesis of N-Hydroxymethyl Succinimide

The synthesis of **N-Hydroxymethyl succinimide** is typically achieved through the reaction of succinimide with formaldehyde.



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Caption: Synthesis of **N-Hydroxymethyl succinimide**.

## Experimental Protocol: Synthesis of N-Hydroxymethyl Succinimide

While a detailed, contemporary experimental protocol with specific yields for the synthesis of **N-Hydroxymethyl succinimide** was not found in the surveyed literature, a general procedure can be inferred from the synthesis of analogous compounds. A typical synthesis would involve the following steps:

- **Reaction Setup:** Succinimide is dissolved in a suitable solvent, such as water or an alcohol.
- **Addition of Formaldehyde:** An aqueous solution of formaldehyde (formalin) is added to the succinimide solution. The reaction is often catalyzed by a base.
- **Reaction Conditions:** The mixture is stirred at room temperature or with gentle heating for a specified period to allow for the formation of the N-hydroxymethyl bond.
- **Work-up and Purification:** The reaction mixture is cooled, and the product is isolated by filtration or extraction. Recrystallization from a suitable solvent, such as an alcohol or water-alcohol mixture, is then performed to yield the purified **N-Hydroxymethyl succinimide**.

## Chemical Reactivity and Applications

The primary utility of **N-Hydroxymethyl succinimide** in organic synthesis stems from its ability to act as a stable, solid source of formaldehyde and to participate in reactions via its hydroxymethyl group.

### Role as a Formaldehyde Precursor

**N-Hydroxymethyl succinimide** can undergo a retro-addition reaction to release formaldehyde and succinimide.<sup>[2]</sup> This property makes it a valuable reagent in reactions where a controlled, in-situ generation of formaldehyde is required, avoiding the handling of gaseous formaldehyde or concentrated formalin solutions.<sup>[2]</sup>



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Caption: Release of formaldehyde from **N-Hydroxymethyl succinimide**.

This reactivity is particularly useful in Mannich-type reactions and in the preparation of various heterocyclic compounds.

## Reactions Involving the Hydroxymethyl Group

The hydroxyl group of **N-Hydroxymethyl succinimide** can undergo typical alcohol reactions, such as esterification and etherification. This allows for the introduction of the succinimide moiety onto other molecules, which can be useful in the synthesis of polymers and other functional materials.

## Use in Cross-linking of Biopolymers

**N-Hydroxymethyl succinimide** and its derivatives can be used in the cross-linking of biopolymers that possess nucleophilic groups, such as proteins and polysaccharides.[3] The formaldehyde released upon heating can react with amine groups in these biopolymers to form stable cross-links.

## Distinction from N-Hydroxysuccinimide (NHS)

It is crucial to distinguish **N-Hydroxymethyl succinimide** from the more commonly known N-Hydroxysuccinimide (NHS).

- **N-Hydroxymethyl succinimide:** The hydroxyl group is separated from the succinimide nitrogen by a methylene bridge ( $-N-CH_2-OH$ ). Its primary reactivity involves the release of formaldehyde.

- N-Hydroxysuccinimide (NHS): The hydroxyl group is directly attached to the succinimide nitrogen (-N-OH). NHS is widely used to activate carboxylic acids to form NHS-esters, which are highly reactive towards primary amines and are extensively used in peptide synthesis and bioconjugation.[4][5]

The applications of these two compounds are generally distinct, and care should be taken to select the appropriate reagent for the desired chemical transformation.

## Conclusion

**N-Hydroxymethyl succinimide** is a valuable reagent in organic synthesis, primarily serving as a convenient and solid precursor for formaldehyde. Its ability to participate in a variety of chemical transformations makes it a useful tool for researchers in synthetic chemistry, materials science, and drug development. While detailed quantitative data and specific experimental protocols are not extensively documented in readily available literature, its foundational reactivity provides a strong basis for its application in the synthesis of complex organic molecules. Further research into its applications and the development of detailed synthetic methodologies would be beneficial to the scientific community.

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